

# In-Depth Technical Guide: Physical Properties of Molybdenum-Rhenium Alloys at Low Temperatures

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## Compound of Interest

Compound Name: Molybdenum--rhenium (1/3)

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This technical guide provides a comprehensive overview of the physical properties of Molybdenum-Rhenium (Mo-Re) alloys at cryogenic temperatures. The addition of rhenium to molybdenum significantly enhances its ductility and workability at low temperatures, making these alloys crucial for applications in cryogenics, aerospace, and advanced research. This document synthesizes available data on the mechanical, thermal, electrical, and superconducting properties of Mo-Re alloys, details relevant experimental methodologies, and presents logical workflows for material characterization.

## Mechanical Properties at Cryogenic Temperatures

The primary advantage of Mo-Re alloys at low temperatures is their improved ductility compared to pure molybdenum, which exhibits a high ductile-to-brittle transition temperature (DBTT). The addition of rhenium significantly lowers the DBTT, enhancing the material's toughness and resistance to brittle fracture at cryogenic temperatures.<sup>[1]</sup>

A study on dilute molybdenum-rhenium alloys demonstrated that increasing the rhenium content leads to a decrease in the ductile-brittle transition temperature. For an Mo-7.7 at.% Re alloy, the tensile DBTT in the recrystallized condition was found to be as low as -170°C (103 K).

<sup>[1]</sup>

While comprehensive datasets for a wide range of Mo-Re compositions at specific cryogenic temperatures like 77 K (-196 °C) and 4.2 K (-269 °C) are not readily available in the public literature, research on a complex Fe-Co-Cr-Ni-Mo-C-based medium-entropy alloy provides insight into the mechanical behavior of molybdenum-containing alloys at these temperatures.

Table 1: Mechanical Properties of a Mo-Re-C Containing Medium-Entropy Alloy at Cryogenic Temperatures

Temperature (K)	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)
298 (Room Temp.)	267	650	61.3
77	476	1211	66.8
4.2	537	1449	74.0

(Data extracted from a study on a specific Fe-Co-Cr-Ni-Mo-C based medium-entropy alloy and may not be representative of all Mo-Re alloys.)[\[2\]](#)

For commercially available alloys like Mo-47.5Re, mechanical properties are typically provided at or above room temperature. For instance, the ultimate tensile strength of annealed Mo-47.5Re is approximately 1180 MPa at room temperature.[\[3\]](#)

## Superconducting Properties

Molybdenum-Rhenium alloys are known for their superconducting properties at low temperatures. The critical temperature ( $T_c$ ) of these alloys is dependent on the rhenium concentration.

Table 2: Superconducting Properties of Molybdenum-Rhenium Alloys

Alloy Composition (at.% Re)	Superconducting Critical Temperature (T <sub>c</sub> ) (K)
Mo-47.5Re	10.9
(Data for other compositions is not consistently available in a tabulated format.)[3]	

## Thermal and Electrical Properties

Detailed quantitative data for the thermal conductivity, electrical resistivity, and specific heat of a wide range of Mo-Re alloys at cryogenic temperatures is sparse in publicly available literature. However, some general characteristics and data for specific compositions can be found.

Table 3: Thermal and Electrical Properties of Mo-47.5Re

Property	Value	Temperature
Thermal Conductivity	36.8 W/m·K	Not Specified
Electrical Resistivity	$2.2 \times 10^{-7} \Omega \cdot m$	20 °C
(Low-temperature specific data for these properties is not readily available.)[3]		

## Experimental Protocols

Accurate characterization of the physical properties of Mo-Re alloys at low temperatures requires specialized experimental techniques and equipment.

## Mechanical Testing at Cryogenic Temperatures

ASTM E1450: Standard Test Method for Tension Testing of Structural Alloys in Liquid Helium

This standard provides a detailed procedure for determining the tensile properties of structural alloys at 4.2 K.

- Apparatus:
  - Tensile Testing Machine: A universal testing machine capable of applying a controlled tensile load.
  - Cryostat: A dewar-style apparatus designed to contain liquid helium and the test specimen. The cryostat must have appropriate feedthroughs for the load train and instrumentation.
  - Load Train: Grips and pull rods made from materials that maintain their strength and do not become excessively brittle at 4.2 K.
  - Extensometer: A cryogenic-rated extensometer to measure strain directly on the specimen.
  - Temperature Measurement: Calibrated temperature sensors (e.g., silicon diodes, carbon-glass resistors) to monitor the temperature of the specimen and the liquid helium bath.
- Procedure:
  - Specimen Preparation: Machine the test specimen to the dimensions specified in ASTM E8/E8M.
  - System Assembly: Mount the specimen in the grips and assemble the load train within the cryostat.
  - Cool-down: Pre-cool the cryostat with liquid nitrogen and then fill it with liquid helium, ensuring the specimen is fully submerged.
  - Thermal Equilibration: Allow the specimen to reach thermal equilibrium with the liquid helium bath.
  - Tensile Test: Apply a tensile load at a controlled strain rate (typically  $\leq 10^{-3} \text{ s}^{-1}$ ) until the specimen fractures.
  - Data Acquisition: Record load, displacement (from the testing machine), and strain (from the extensometer) as a function of time.

- Property Calculation: Determine yield strength, ultimate tensile strength, elongation, and reduction of area from the collected data.

## Electrical Resistivity Measurement

### Four-Probe Method

The four-probe technique is a standard method for measuring the electrical resistivity of materials, particularly at low temperatures where contact resistance can be significant.

- Apparatus:
  - Cryostat: A cryostat capable of reaching and maintaining the desired low temperatures.
  - Sample Holder: A non-conductive holder to mount the sample, with electrical contacts for the four probes.
  - Current Source: A stable DC or low-frequency AC current source.
  - Voltmeter: A high-impedance voltmeter to measure the voltage drop across the inner two probes.
  - Temperature Controller and Sensor: To precisely control and measure the sample temperature.
- Procedure:
  - Sample Preparation: Prepare a sample of the Mo-Re alloy with a well-defined geometry (e.g., a rectangular bar).
  - Probe Attachment: Attach four electrical leads to the sample in a linear, equally spaced configuration. The outer two leads serve as the current probes, and the inner two as the voltage probes.
  - Measurement:
    - Pass a known current ( $I$ ) through the outer probes.

- Measure the voltage difference (V) across the inner probes.
- The resistance (R) is calculated as  $R = V/I$ .
- Resistivity Calculation: The electrical resistivity ( $\rho$ ) is then calculated using the formula:  $\rho = R * (A/L) * G$  where A is the cross-sectional area of the sample, L is the distance between the voltage probes, and G is a geometric correction factor that depends on the sample and probe geometry.
- Temperature Dependence: Repeat the measurement at various temperatures to determine the resistivity as a function of temperature.

## Thermal Conductivity Measurement

### Steady-State Longitudinal Heat Flow Method

This method is commonly used to determine the thermal conductivity of solid materials at low temperatures.

- Apparatus:
  - Cryostat with Vacuum Chamber: To provide a high-vacuum environment and control the sample temperature.
  - Sample Holder: To mount the sample and provide thermal links to a heat sink and a heater.
  - Heater: A small resistive heater attached to one end of the sample to generate a known heat flow.
  - Heat Sink: A connection to the cryostat's cold stage to maintain a stable low temperature at the other end of the sample.
  - Thermometers: Two calibrated thermometers placed at a known distance along the sample to measure the temperature gradient.
- Procedure:

- Sample Preparation: Prepare a rod-shaped sample of the Mo-Re alloy with a uniform cross-section.
- Mounting: Mount the sample in the holder, ensuring good thermal contact with the heater and the heat sink. Attach the thermometers to the sample.
- Evacuation: Evacuate the vacuum chamber to minimize heat loss through convection and gas conduction.
- Measurement:
  - Set the heat sink to the desired base temperature.
  - Apply a known power ( $Q$ ) to the heater, which creates a longitudinal heat flow through the sample.
  - Allow the system to reach a steady state, where the temperatures measured by the two thermometers ( $T_1$  and  $T_2$ ) are stable.
  - The temperature difference ( $\Delta T = T_1 - T_2$ ) is recorded.
- Thermal Conductivity Calculation: The thermal conductivity ( $k$ ) is calculated using Fourier's law of heat conduction:  $k = (Q * L) / (A * \Delta T)$  where  $L$  is the distance between the thermometers and  $A$  is the cross-sectional area of the sample.
- Temperature Dependence: Repeat the measurement at different base temperatures to obtain the thermal conductivity as a function of temperature.

## Specific Heat Measurement

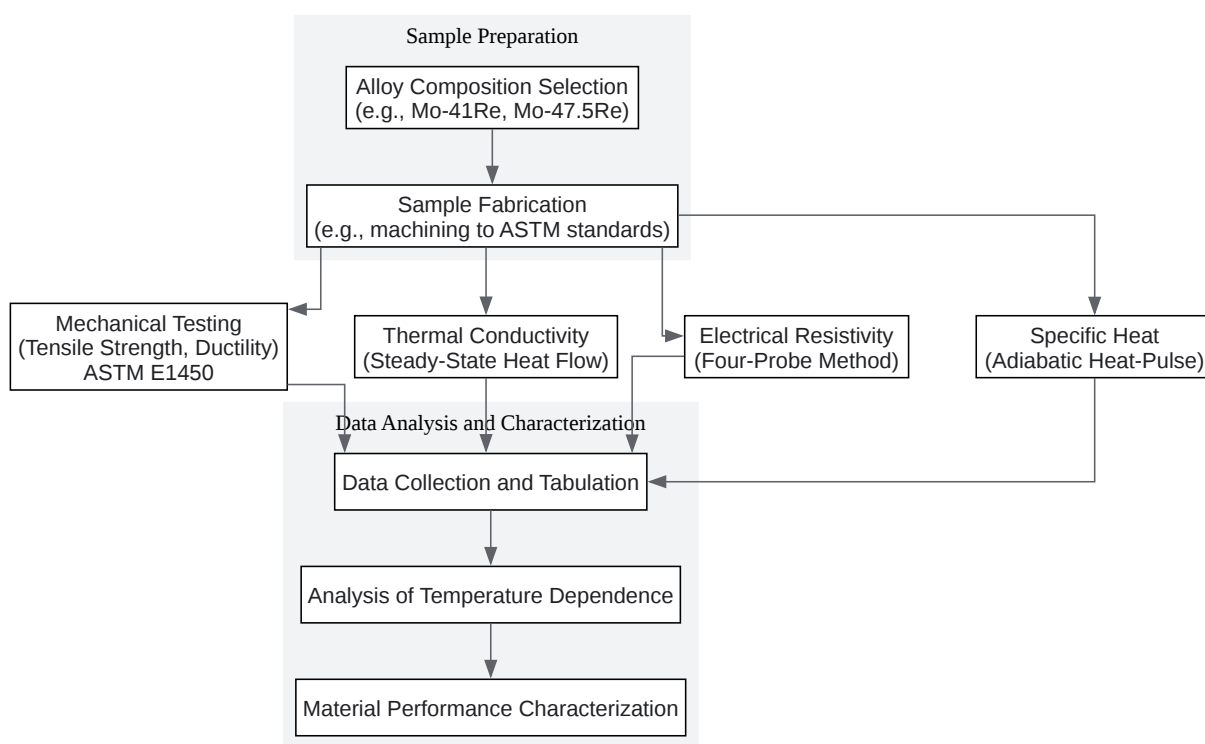
### Adiabatic Heat-Pulse Calorimetry

This technique is widely used for measuring the specific heat of solids at low temperatures.

- Apparatus:
  - Cryostat with High-Vacuum Chamber: To thermally isolate the sample.

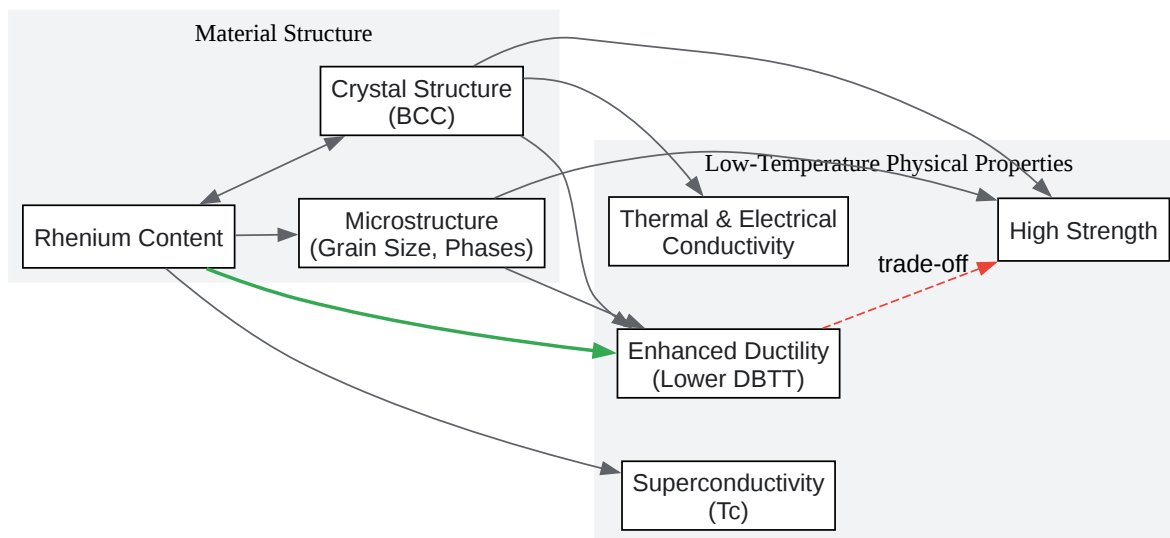
- Sample Platform: A platform with very low thermal conductance to the surroundings, on which the sample is mounted.
- Heater: A small resistive heater attached to the sample.
- Thermometer: A sensitive, calibrated thermometer in good thermal contact with the sample.
- Thermal Switch: A mechanism (e.g., a mechanical or gas-based switch) to thermally connect and disconnect the sample from the cold stage of the cryostat.
- Procedure:
  - Sample Preparation: Prepare a sample of known mass.
  - Mounting: Mount the sample on the platform and attach the heater and thermometer.
  - Thermal Isolation: Cool the sample to the desired starting temperature using the thermal switch. Once at temperature, open the thermal switch to thermally isolate the sample.
  - Heat Pulse: Apply a short, known pulse of energy ( $\Delta Q$ ) to the sample using the heater.
  - Temperature Rise Measurement: Record the temperature of the sample before and after the heat pulse to determine the temperature rise ( $\Delta T$ ).
  - Specific Heat Calculation: The heat capacity ( $C$ ) of the sample is calculated as  $C = \Delta Q / \Delta T$ . The specific heat ( $c$ ) is then determined by dividing the heat capacity by the mass of the sample.
  - Temperature Dependence: Repeat the measurement at different starting temperatures to map out the specific heat as a function of temperature.

## Visualizations



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Caption: Experimental workflow for characterizing the low-temperature physical properties of Mo-Re alloys.



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Caption: Relationship between the structure and low-temperature physical properties of Mo-Re alloys.

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Email: [info@benchchem.com](mailto:info@benchchem.com)